

carbonic acid equilibrium in aqueous solutions explained

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Compound of Interest

Compound Name: Carbon dioxide water

Cat. No.: B8500060

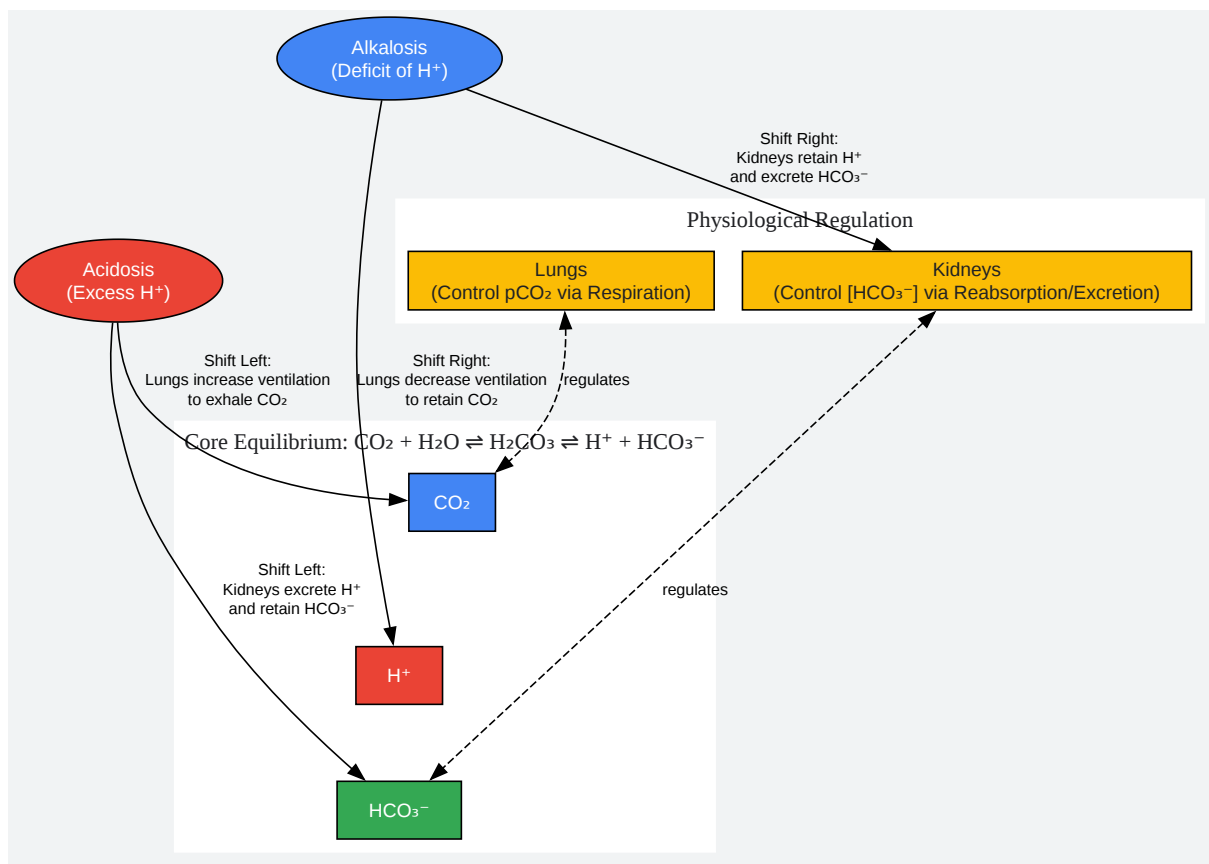
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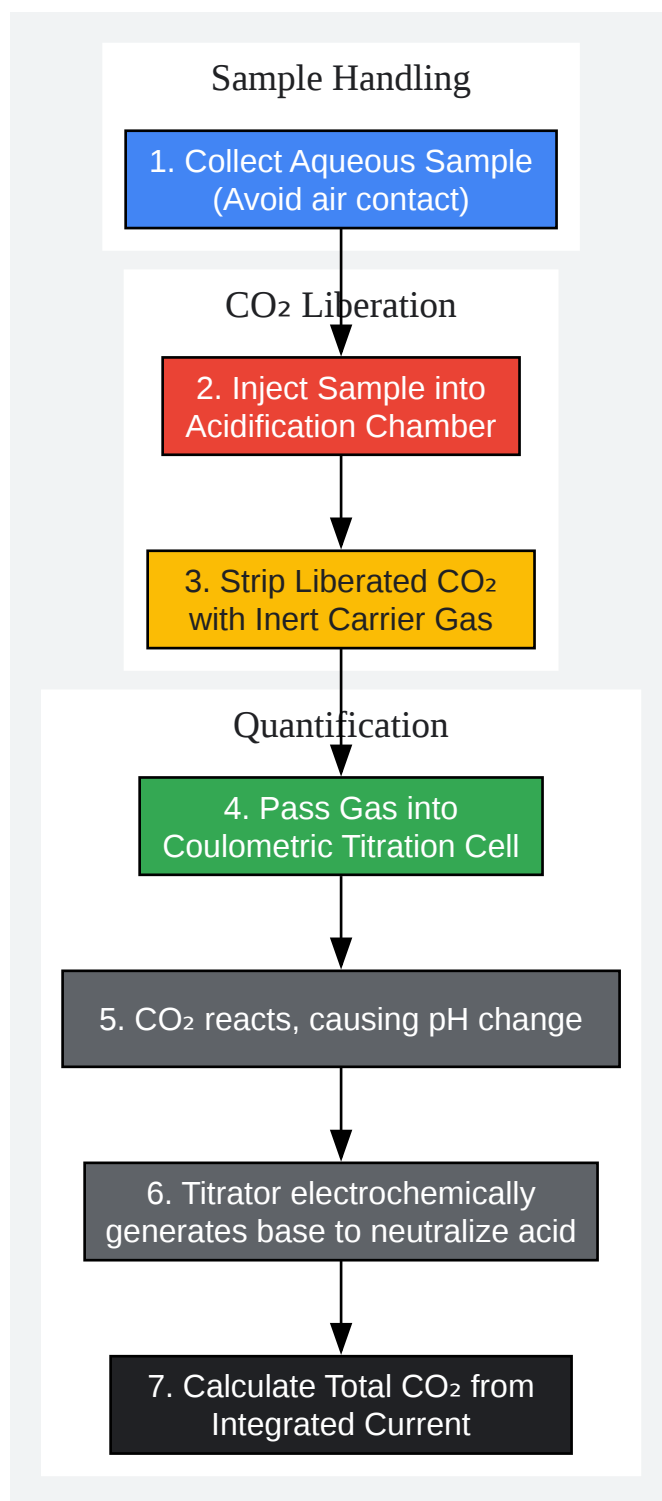
The Core Chemical Equilibria

The carbonic acid system is a series of interconnected, reversible chemical reactions that begin when carbon dioxide (CO₂) dissolves in water.[1][2][3] This system is fundamental to acid-base homeostasis in biological fluids, such as blood, and plays a crucial role in the global carbon cycle.[1][4] The equilibrium involves three main stages:

- **Hydration of Carbon Dioxide:** Gaseous CO₂ dissolves in water and slowly reacts to form carbonic acid (H₂CO₃).[5][6] This reaction is reversible, and at equilibrium, the majority of the carbon dioxide remains as dissolved CO₂ molecules rather than converting to carbonic acid.
[1][2]
 - Reaction: $\text{CO}_2 (\text{aq}) + \text{H}_2\text{O} (\text{l}) \rightleftharpoons \text{H}_2\text{CO}_3 (\text{aq})$
- **First Dissociation:** Carbonic acid is a weak, diprotic acid that can donate two protons (H⁺). The first dissociation yields a bicarbonate ion (HCO₃⁻) and a hydrogen ion.[2]
 - Reaction: $\text{H}_2\text{CO}_3 (\text{aq}) \rightleftharpoons \text{H}^+ (\text{aq}) + \text{HCO}_3^- (\text{aq})$
- **Second Dissociation:** The bicarbonate ion can further dissociate to form a carbonate ion (CO₃²⁻) and another hydrogen ion.[2]
 - Reaction: $\text{HCO}_3^- (\text{aq}) \rightleftharpoons \text{H}^+ (\text{aq}) + \text{CO}_3^{2-} (\text{aq})$

These sequential reactions are often combined to represent the overall equilibrium of dissolved CO₂ in water.[2] The enzyme carbonic anhydrase, present in most living organisms, dramatically accelerates the rate-limiting hydration of CO₂, allowing equilibrium to be reached almost instantaneously in biological systems.[2][7][8]





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